

# Application Notes and Protocols: Orysastrobin Granular Formulation in Seedling Boxes

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## Compound of Interest

Compound Name: Orysastrobin

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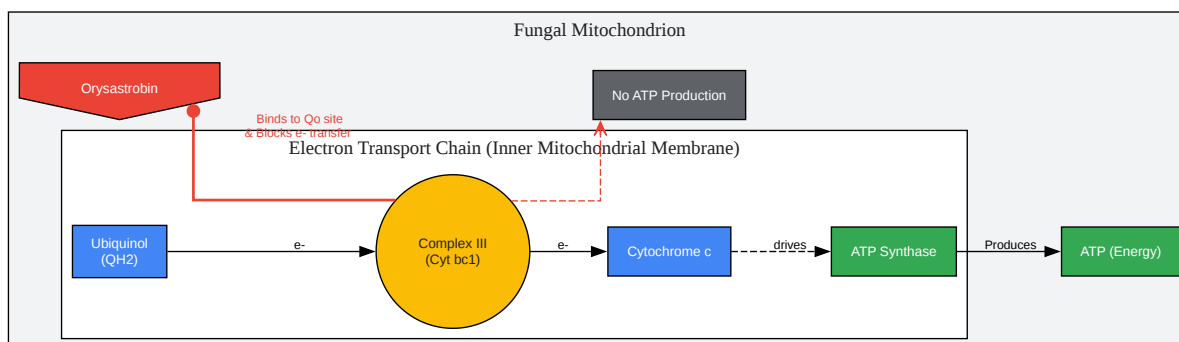
## Abstract

**Orysastrobin** is a novel Quinone outside Inhibitor (QoI) fungicide developed for the effective control of major rice diseases, including leaf and panicle blast (*Magnaporthe grisea*) and sheath blight (*Thanatephorus cucumeris*).<sup>[1][2][3]</sup> Its granular formulation is specifically optimized for application in seedling boxes, providing systemic, long-lasting protection to rice plants from an early growth stage.<sup>[1][4][5]</sup> **Orysastrobin** acts by inhibiting mitochondrial respiration in fungi, a well-defined biochemical mode of action.<sup>[1][2][6]</sup> Field trials have demonstrated its excellent efficacy and plant selectivity.<sup>[1][7]</sup> This document provides a comprehensive overview of its application, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for research purposes.

## Mechanism of Action: Inhibition of Mitochondrial Respiration

**Orysastrobin** belongs to the strobilurin class of fungicides (QoI fungicides).<sup>[3][5][6]</sup> Its primary mode of action is the inhibition of the mitochondrial respiration chain by binding to the cytochrome bc1 complex (also known as Complex III) at the Quinone "outside" (Qo) site.<sup>[1][2][3]</sup> This binding action blocks the transfer of electrons between ubiquinol and cytochrome c, which disrupts the electron transport chain.<sup>[8]</sup> The interruption of this critical process halts the

production of ATP, depriving the fungal cells of their primary energy source and ultimately leading to cell death.[8]



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Caption: **Orysastrobin**'s mode of action in the fungal mitochondrial electron transport chain.

## Quantitative Efficacy Data

The efficacy of **Orysastrobin** granular formulation (7% a.i.) applied to seedling boxes has been evaluated in multiple field trials.[1][7] The data presented below summarizes its performance against key rice pathogens compared to other commercial standards.

Table 1: Efficacy of **Orysastrobin** on Rice Leaf Blast Data extracted from field trials where fungicides were applied to seedling boxes on the day of transplanting.[7]

Product	Application Rate (g a.i./ha)	Disease Severity in Untreated (%)	% Control
Orysastrobin GR	700	5.0	99.1
Diclocymet GR	300	5.0	83.3
Probenazole GR	2400	5.0	97.5
Orysastrobin GR	700	14.3	96.8
Pyroquilon GR	1200	14.3	91.1

Table 2: Efficacy of **Orysastrobin** on Rice Sheath Blight Data extracted from field trials where fungicides were applied to seedling boxes on the day of transplanting.[7]

Product	Application Rate (g a.i./ha)	Disease Severity in Untreated (%)	% Control
Orysastrobin GR	700	3.0	94.4
Thifluzamide GR	300	3.0	94.4
Orysastrobin GR	700	12.5	84.0
Furametpyr GR	400	12.5	86.4

Table 3: Influence of Application Timing on Leaf Blast Control Data from trials investigating the effect of different application timings of an **Orysastrobin** combination granule.[7]

Product	Application Timing	% Control
Orysastrobin + Fipronil GR	Seeding	97.0
Orysastrobin + Fipronil GR	Greening Stage	96.0
Orysastrobin + Fipronil GR	Transplanting Day	96.0
Diclocymet combination GR	Seeding	83.0
Diclocymet combination GR	Greening Stage	87.0
Diclocymet combination GR	Transplanting Day	84.0

## Experimental Protocols

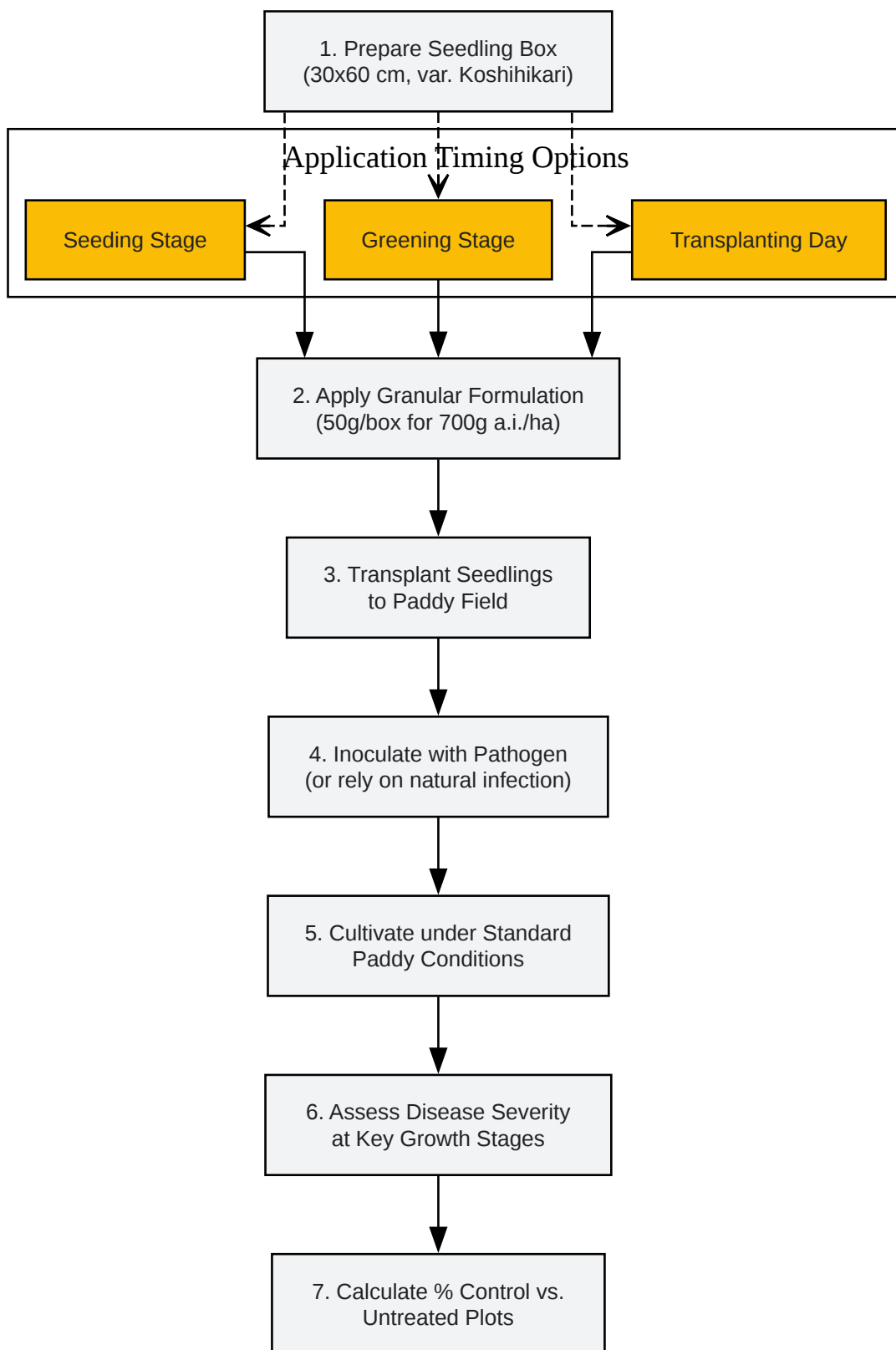
The following protocols are based on methodologies reported in field trials for evaluating **Orysastrobin's** efficacy.[\[1\]](#)[\[7\]](#)

### Seedling Box Preparation and Treatment Application

This protocol details the application of granular fungicide to rice seedlings grown in standardized boxes before transplanting.

- Seedling Preparation:
  - Use standard seedling boxes (e.g., 30 cm x 60 cm).[\[7\]](#)
  - Sow seeds of a susceptible rice variety (e.g., Koshihikari) in the boxes and cultivate under standard nursery conditions until they reach the appropriate growth stage for transplanting.[\[1\]](#)
- Granule Application:
  - Calculate the required amount of granular formulation per box. For a 7% **Orysastrobin** granule, an application of 50 g of product per 30x60 cm box corresponds to the target rate of 10 kg product/ha (700 g a.i./ha).[\[1\]](#)[\[7\]](#)
  - Evenly scatter the weighed granules over the surface of the soil in the seedling box.[\[1\]](#)[\[7\]](#)

- Application Timing Variants: For time-course studies, apply the granules at one of the following stages:
  - Seeding Stage: Apply immediately after sowing seeds and before covering with soil.[\[7\]](#)
  - Greening Stage: Apply approximately 2 days after seedling emergence.[\[7\]](#)
  - Transplanting Day: Apply on the day the seedlings are to be transplanted into the paddy field.[\[1\]](#)[\[7\]](#)
- Transplanting:
  - On the designated day, transplant the treated seedlings into prepared paddy field plots using a mechanical transplanter.[\[7\]](#)
  - Ensure control plots (untreated) are also transplanted to serve as a baseline for disease pressure.



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Caption: Experimental workflow for evaluating **Orysastrobin** in seedling boxes.

## Field Evaluation and Disease Assessment

This protocol outlines the steps for assessing the protective efficacy of the seedling box treatment under field conditions.

- Trial Layout:
  - Design the field trial with a minimum plot size of 15 m<sup>2</sup> per treatment.[1]
  - Include untreated control plots and plots treated with standard commercial fungicides for comparison.[1][7]
  - Use a randomized complete block design to minimize spatial variability.
- Disease Monitoring and Assessment:
  - Leaf Blast (*M. grisea*): Evaluate disease severity at appropriate rice growth stages (e.g., GS 24-34).[1] Assessment can be based on the percentage of diseased leaf area.[7]
  - Sheath Blight (*T. cucumeris*): Evaluate at later growth stages (e.g., GS 77-85).[1][7] Calculate the disease index based on the number of infected hills and the severity of lesions on the leaf sheaths.[7]
- Data Analysis:
  - Calculate the percentage of disease control for each treatment relative to the untreated control using the following formula: % Control = [(Disease Severity in Control - Disease Severity in Treatment) / Disease Severity in Control] x 100
  - Perform statistical analysis (e.g., ANOVA, Duncan's multiple range test) to determine significant differences between treatments.[7]

## Safety and Plant Selectivity

- Phytotoxicity: **Oryastrobin** demonstrates excellent plant selectivity in a wide range of tested rice varieties.[1] In field trials, no phytotoxicity was observed following seedling box applications.[5]

- **Toxicological Profile:** The active ingredient is reported to have a favorable toxicological and ecotoxicological profile, ensuring safety for users and the environment when applied according to label instructions.[1][5]
- **Residue Information:** Studies on other strobilurin fungicides like azoxystrobin applied via foliar spray have detected residues primarily in the rice hulls, with non-detectable levels in the polished grains.[9][10] Specific residue data for **Orysastrobin** applied as a granular formulation to seedling boxes is not extensively detailed in the reviewed literature and would be a valuable area for further investigation.

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